

# 9,9-Bis(4-hydroxyphenyl)fluorene chemical structure and properties

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## Compound of Interest

Compound Name: 9,9-Bis(4-hydroxyphenyl)fluorene

Cat. No.: B116638

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An In-depth Technical Guide to **9,9-Bis(4-hydroxyphenyl)fluorene**

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**9,9-Bis(4-hydroxyphenyl)fluorene** (BHPF), also known as Bisphenol FL (BPFL), is a bisphenol compound characterized by a fluorene "cardo" ring structure. This unique three-dimensional architecture, where the C-9 position of the fluorene is substituted with two hydroxyphenyl groups, imparts exceptional properties to the molecule and its subsequent polymeric derivatives.<sup>[1][2]</sup> Its rigid, bulky structure enhances thermal stability, solubility, and optical properties in polymers, making it a valuable monomer in the synthesis of high-performance materials such as polycarbonates, polyesters, epoxy resins, and polyimides.<sup>[1][2]</sup> <sup>[3][4][5]</sup> These materials find applications in aerospace, electronics, and automotive industries. <sup>[1][2]</sup> Beyond materials science, BHPF has garnered attention in the biomedical field due to its biological activities, including anti-estrogen and antifungal properties.<sup>[3][6][7][8]</sup> This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **9,9-Bis(4-hydroxyphenyl)fluorene**.

## Chemical Structure and Identification

The core of BHPF is a 9H-fluorene molecule where both hydrogen atoms at the 9-position are replaced by p-hydroxyphenyl groups.[3][6][7]

- IUPAC Name: 4,4'-(9H-Fluoren-9-ylidene)bisphenol[7]
- CAS Number: 3236-71-3[3][6][7][9]
- Molecular Formula: C<sub>25</sub>H<sub>18</sub>O<sub>2</sub>[6][7]

## Physicochemical Properties

The distinct properties of BHPF are summarized in the table below.

Property	Value	Source
Molecular Weight	350.41 g/mol	[6][7]
Appearance	White to tan powder or crystals	[7][10]
Melting Point	224-226 °C	[3][11]
Boiling Point	526.4 °C at 760 mmHg	[3][7][11]
Density	~1.3 g/cm <sup>3</sup>	[3][7][11]
Solubility	Insoluble in water.[3][11] Soluble in some organic solvents.	
Refractive Index	~1.71	[7][10][11]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **9,9-Bis(4-hydroxyphenyl)fluorene**.

Spectroscopic Technique	Key Data Points	Source
<sup>1</sup> H NMR	Spectra available, though specific peak assignments vary with solvent and instrument.	[12][13]
<sup>13</sup> C NMR	Spectra available for characterization.	[12]
Infrared (IR) Spectroscopy	Spectra available (FTIR, ATR-IR).	[6][14]
Mass Spectrometry (MS)	Precursor [M-H] <sup>-</sup> at m/z 349.1234.	[6]
Raman Spectroscopy	Spectra available.	[6][15]

## Synthesis of 9,9-Bis(4-hydroxyphenyl)fluorene

The primary method for synthesizing BHPF is the acid-catalyzed condensation reaction of 9-fluorenone with excess phenol.[1][9] Various catalysts and co-catalysts can be employed to optimize yield and purity.

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of BHPF
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## Experimental Protocols

### Example 1: Synthesis using Zinc Chloride and Hydrogen Chloride[3]

- Reaction Setup: In an autoclave, stir 20 moles of phenol containing 9 wt. % water.
- Addition of Reactants: Add 1 mole of zinc chloride and 10 moles of 9-fluorenone and allow the solids to dissolve.
- Catalysis: Pass 5 moles of gaseous hydrogen chloride into the stirred mixture.
- Reaction Conditions: Heat the reaction mixture to 70°C and maintain for 4 hours.
- Work-up: Upon completion, dissolve the mixture in 5 liters of isopropanol at 60°C to facilitate product isolation. The crude product is then typically purified by recrystallization.

### Example 2: Synthesis using Sulfuric Acid and $\beta$ -mercaptopropionic acid[16]

- Reaction Setup: In a 250 ml four-necked flask equipped with a stirrer, dropping funnel, thermometer, and reflux condenser, place 45 g (0.25 mol) of fluorenone and 94 g (1 mol) of phenol.
- Co-catalyst Addition: Warm the mixture to 30°C and add 0.2 ml (2.3 mmol) of  $\beta$ -mercaptopropionic acid.
- Catalyst Addition: Cool the mixture with an ice water bath. Add 40 ml (0.72 mol) of 96% sulfuric acid dropwise, maintaining the temperature between 30°C and 70°C.
- Reaction Monitoring: Monitor the reaction for the complete conversion of fluorenone (e.g., by thin-layer chromatography), which can occur within 15 minutes.
- Isolation: Add boiling water to the reaction mixture, stir vigorously, and pour the resulting emulsion into cold water to precipitate the product. Further purification is achieved through washing and recrystallization.

## Applications in Research and Drug Development

The unique structure of BHPF makes it a versatile building block in materials science and a molecule of interest in pharmacology.

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## Polymer Chemistry

BHPF serves as a crucial monomer for producing functional polymers. The bulky, rigid fluorene group enhances the thermal stability (high glass transition temperature), mechanical strength, and optical clarity of the resulting polymers.[\[1\]](#)[\[2\]](#)[\[17\]](#) It is used in the synthesis of:

- Polycarbonates and Polyesters: For applications requiring high heat resistance and good optical properties.[\[2\]](#)[\[5\]](#)[\[17\]](#)
- Epoxy Resins: To improve thermal and mechanical performance.[\[2\]](#)[\[5\]](#)

- Polyarylene Ethers: Used in membranes with potential for fuel cell applications.[3][10][11]

## Drug Development and Biological Activity

The fluorene scaffold is present in several approved drugs and is a versatile framework for designing bioactive compounds.[8] BHPF itself has demonstrated notable biological effects.

- Antifungal Activity: Studies have identified BHPF as a potent inhibitor of *Candida albicans* biofilms, a major cause of fungal resistance.[8] It has been shown to inhibit planktonic cell growth at low concentrations (5 µg/mL) and achieve significant biofilm inhibition (97% at 10 µg/mL), demonstrating fungicidal activity.[8] This makes it a promising candidate for the development of new antifungal therapeutics.
- Anti-estrogen Role: BHPF is classified as having anti-estrogen activity, which may be relevant in studying and developing treatments for hormone-dependent conditions.[3][6][7]

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **9,9-Bis(4-hydroxyphenyl)fluorene** is associated with the following hazards:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H410: Very toxic to aquatic life with long-lasting effects.[6][7]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be followed when handling this compound. It should be stored in a dry, well-sealed container at room temperature.[3][11]

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